Application Notes and Protocols for AJI-214 in Cell Culture Assays

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Compound of Interest

Compound Name:	*AJI-214*
Cat. No.:	*B15610484*

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Introduction

AJI-214 is a potent, dual inhibitor of Aurora A kinase and Janus kinase 2 (JAK2).[1] This dual-targeting mechanism makes **AJI-214** a compound of significant interest in cancer research, particularly for its potential to disrupt key signaling pathways involved in cell cycle progression and tumor cell survival. These application notes provide detailed protocols for utilizing **AJI-214** in common cell culture assays to assess its biological activity.

Mechanism of Action

AJI-214 exerts its anti-cancer effects by simultaneously inhibiting two critical kinases:

- Aurora A Kinase: A key regulator of mitotic events, including centrosome maturation, spindle assembly, and cytokinesis. Inhibition of Aurora A leads to mitotic arrest and subsequent apoptosis.
- JAK2: A non-receptor tyrosine kinase that plays a crucial role in the JAK/STAT signaling pathway. This pathway is often constitutively activated in cancer cells, promoting proliferation

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and survival.

By targeting both pathways, **AJI-214** can induce cell cycle arrest at the G2/M phase and trigger apoptosis.[1]

Signaling Pathway Overview

AJI-214's dual-inhibitory action disrupts two major signaling cascades. The inhibition of Aurora A affects mitotic progression, while the inhibition of JAK2 primarily impacts the STAT3 signaling pathway.

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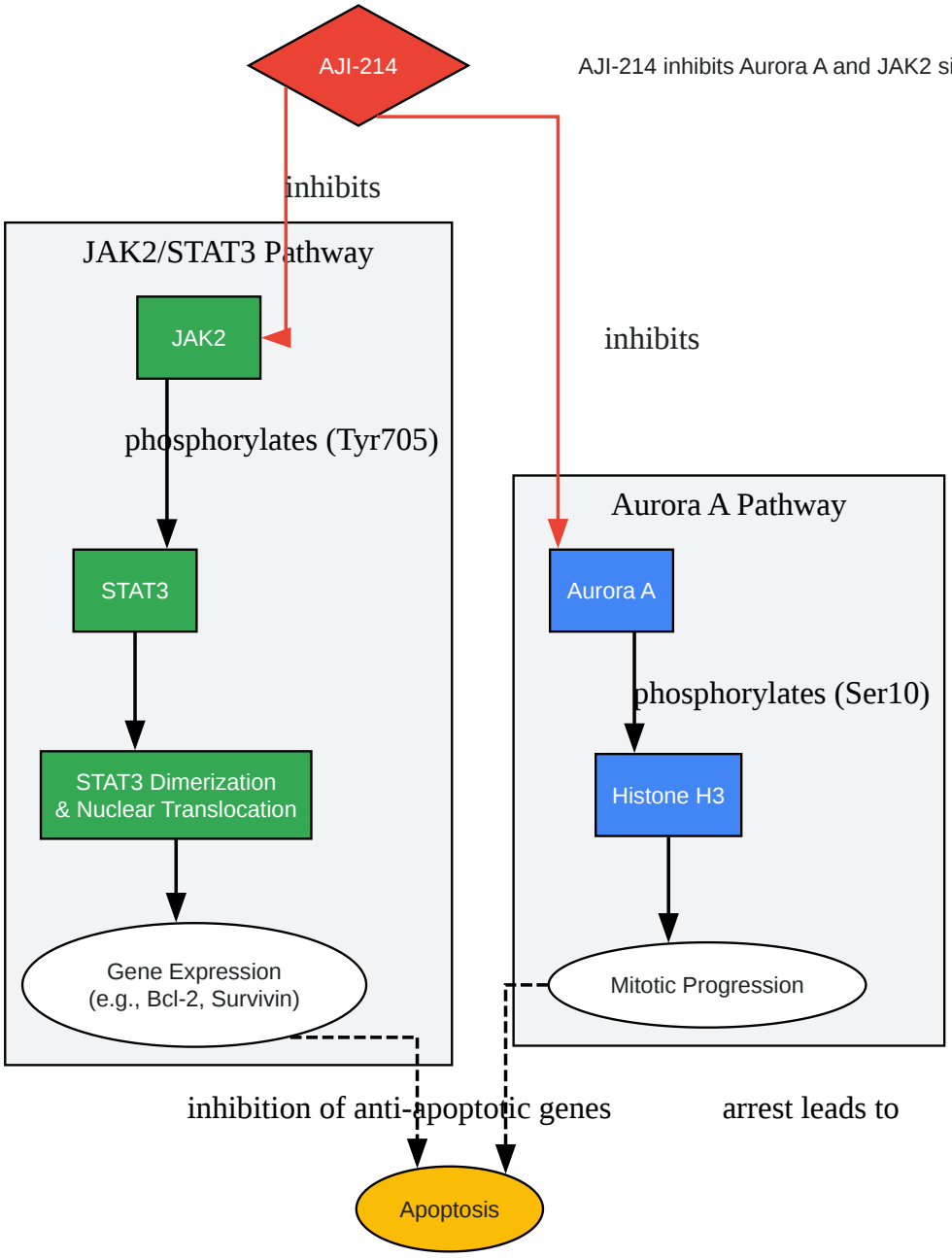

AJI-214 inhibits Aurora A and JAK2 signaling pathways.



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References

- 1. researchgate.net [researchgate.net]
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